

An In-depth Technical Guide to (1S)-(-)-alpha-Pinene: Physical Properties and Specifications

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Compound of Interest

Compound Name: (1S)-(-)-alpha-Pinene

Cat. No.: B1631427

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **(1S)-(-)-alpha-Pinene**, tailored for researchers, scientists, and professionals in drug development. **(1S)-(-)-alpha-Pinene** is a naturally occurring bicyclic monoterpene, primarily extracted from coniferous trees.[1] It is a significant compound in the fragrance, flavor, and pharmaceutical industries, with potential therapeutic applications including anti-inflammatory and bronchodilator effects.[1]

Physical and Chemical Properties

(1S)-(-)-alpha-Pinene is a clear, colorless liquid with a characteristic turpentine-like odor.[2][3][4] It is a flammable liquid and vapor.[5] The following table summarizes its key physical and chemical properties.

Property	Value
Molecular Formula	C ₁₀ H ₁₆ [1][6]
Molecular Weight	136.23 g/mol [2]
CAS Number	7785-26-4[1]
Appearance	Clear colorless liquid[1][2][3][4]
Odor	Turpentine-like, fresh pine[2][6]
Melting Point	-64 °C to -62 °C[1][7]
Boiling Point	155 - 158 °C[1][7][8]
Density	0.858 to 0.86 g/cm ³ at 20 °C[9]
Refractive Index (n ₂₀ /D)	1.464 - 1.468[1]
Optical Rotation [α] ₂₀ /D	-20.0° to -50.0° (undiluted)[10]
Flash Point	31.3 °C to 32 °C[10]
Autoignition Temperature	255 °C[10]
Vapor Pressure	5 hPa at 25 °C[10]
Solubility	Insoluble in water; soluble in alcohol, ether, and other organic solvents.[2]

Product Specifications

The quality of **(1S)-(-)-alpha-Pinene** is critical for its application in research and development. The following table outlines typical product specifications for commercially available **(1S)-(-)-alpha-Pinene**.

Specification	Value
Purity (Assay by GC)	≥ 95.0% to ≥ 98% [1] [11]
Appearance	Colorless liquid [1] [12]
Odor	Pine [12]
Specific Gravity (@ 25°C)	0.850 - 0.864 [12]
Refractive Index (@ 20°C)	1.460 - 1.470 [12]
Optical Rotation	-20° to -50° [12]
Storage Conditions	Store at 2-8°C under an inert gas, away from heat and open flame. [8]

Experimental Protocols

Determination of Optical Rotation

Objective: To measure the specific rotation of **(1S)-(-)-alpha-Pinene**, which is a critical parameter for confirming its enantiomeric purity.

Apparatus:

- Polarimeter
- Sodium D-line light source (589 nm)
- Polarimeter tube (100 mm)
- Volumetric flask
- Analytical balance

Procedure:

- Sample Preparation: Prepare a solution of known concentration by accurately weighing a sample of **(1S)-(-)-alpha-Pinene** and dissolving it in a suitable solvent (e.g., ethanol) in a volumetric flask.

- Instrument Calibration: Calibrate the polarimeter using a blank solvent.
- Measurement: Fill the polarimeter tube with the prepared sample solution, ensuring no air bubbles are present. Place the tube in the polarimeter and measure the observed rotation.
- Calculation: The specific rotation $[\alpha]$ is calculated using the following formula: $[\alpha] = \alpha / (l * c)$
Where:
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter tube in decimeters (100 mm = 1 dm).
 - c is the concentration of the solution in g/mL.

The measurement is typically performed at 20°C.[\[13\]](#)

Determination of Refractive Index

Objective: To measure the refractive index of **(1S)-(-)-alpha-Pinene**, which is a fundamental physical property used for identification and quality control.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (20°C)
- Dropper
- Lens paper and a suitable solvent (e.g., ethanol or isopropanol)

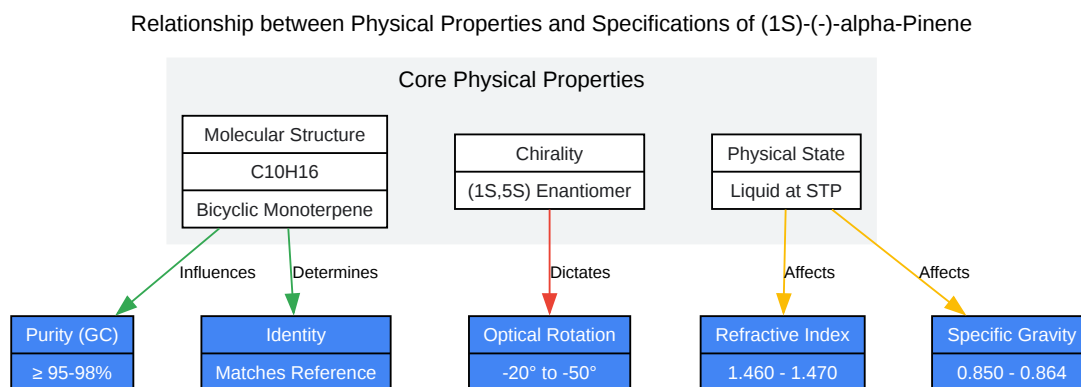
Procedure:

- Instrument Setup: Turn on the refractometer and the constant temperature water bath, setting it to 20°C. Allow the instrument to equilibrate.
- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index.

- **Sample Application:** Place a few drops of the **(1S)-(-)-alpha-Pinene** sample onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to reach the target temperature. Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. Read the refractive index from the scale.
- **Cleaning:** Clean the prism thoroughly with a soft tissue and a suitable solvent after the measurement.

Logical Relationships in Quality Assessment

The following diagram illustrates the relationship between the fundamental physical properties of **(1S)-(-)-alpha-Pinene** and the specifications used for its quality control. The physical properties are inherent characteristics of the molecule, while the specifications are the quality standards it must meet for use in research and manufacturing.



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Caption: Logical workflow for quality assessment of **(1S)-(-)-alpha-Pinene**.

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